

Tetraphenyltin: A Comprehensive Health and Safety Guide for Laboratory Professionals

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Compound of Interest

Compound Name: Tetraphenyltin

Cat. No.: B1683108

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An In-depth Technical Guide

This document provides comprehensive health and safety information for **Tetraphenyltin** (CAS No. 595-90-4), a compound utilized in various research and industrial applications, including organic synthesis and as a polymer stabilizer.^[1] Given its toxicological profile, a thorough understanding of its properties and associated hazards is crucial for safe handling in a laboratory setting. This guide is intended for researchers, scientists, and drug development professionals who may work with this substance.

Chemical and Physical Properties

A summary of the key physical and chemical properties of **Tetraphenyltin** is presented in Table 1. This data is essential for understanding its behavior under various laboratory conditions.

Table 1: Physical and Chemical Properties of **Tetraphenyltin**

Property	Value	Reference(s)
Molecular Formula	C ₂₄ H ₂₀ Sn	[2][3][4]
Molecular Weight	427.13 g/mol	[1][3][4]
Appearance	White to off-white crystalline solid/powder	[1][2][4]
Melting Point	224 - 227 °C	[3][4][5]
Boiling Point	> 420 °C	[3][5][6]
Flash Point	111 °C (closed cup)	[3][5]
Density	1.49 g/cm ³	[4][7]
Vapor Density	14.7 (vs air)	[4][5][8]
Water Solubility	Insoluble	[4][7][9]
Solubility in Other Solvents	Soluble in hot benzene, toluene, and xylene.	[4][8]
Stability	Stable under normal conditions. Light sensitive.	[4][8][9]

Toxicological Information and Hazard Classification

Tetraphenyltin is classified as a hazardous substance with significant acute toxicity. It is harmful if swallowed, inhaled, or in contact with skin.[9] It is also recognized as a neurotoxin.[2][7]

GHS Classification

The Globally Harmonized System (GHS) of Classification and Labelling of Chemicals provides a standardized framework for hazard communication. The GHS classification for **Tetraphenyltin** is summarized below.

- Acute Toxicity, Oral (Category 3): Toxic if swallowed.[2][3]
- Acute Toxicity, Dermal (Category 3): Toxic in contact with skin.[2][3]

- Acute Toxicity, Inhalation (Category 2 or 3): Fatal or toxic if inhaled.[2]
- Hazardous to the Aquatic Environment, Acute Hazard (Category 1): Very toxic to aquatic life. [3][7]
- Hazardous to the Aquatic Environment, Long-term Hazard (Category 1): Very toxic to aquatic life with long lasting effects.[3][7]

The following pictograms are associated with **Tetraphenyltin**:

- Skull and Crossbones (GHS06): Indicates acute toxicity (fatal or toxic).[3][7]
- Environment (GHS09): Indicates hazards to the aquatic environment.[3][7]

The signal word for **Tetraphenyltin** is "Danger".[2][3][7]

Exposure Limits

Occupational exposure limits have been established to minimize the risk of adverse health effects. These limits, presented in Table 2, should be strictly adhered to in any workplace handling this compound.

Table 2: Occupational Exposure Limits for **Tetraphenyltin** (as Sn)

Organization	Limit Type	Value	Reference(s)
OSHA	PEL (Permissible Exposure Limit)	0.1 mg/m ³	[2] [10] [11]
ACGIH	TLV-TWA (Threshold Limit Value - Time-Weighted Average)	0.1 mg/m ³	[2] [10] [11]
ACGIH	TLV-STEL (Threshold Limit Value - Short-Term Exposure Limit)	0.2 mg/m ³	[2] [10] [12]
NIOSH	REL (Recommended Exposure Limit) - TWA	0.1 mg/m ³	[11]
NIOSH	IDLH (Immediately Dangerous to Life or Health)	25 mg/m ³	[2] [12]

Experimental Protocols: Safe Handling and Emergency Procedures

Adherence to strict safety protocols is mandatory when working with **Tetraphenyltin**. The following sections detail essential procedures for handling, personal protection, and emergency response.

Engineering Controls and Personal Protective Equipment (PPE)

- Ventilation: Work with **Tetraphenyltin** should be conducted in a well-ventilated area, preferably within a chemical fume hood to minimize inhalation exposure.[\[3\]](#)[\[9\]](#)
- Eye Protection: Chemical safety goggles or a face shield that complies with OSHA's eye and face protection regulations (29 CFR 1910.133) or European Standard EN166 should be worn.[\[9\]](#)

- Skin Protection: Appropriate protective gloves (e.g., nitrile rubber) and a lab coat or other protective clothing are necessary to prevent skin contact.[3][9]
- Respiratory Protection: If exposure limits are likely to be exceeded, a NIOSH/MSHA or European Standard EN 149 approved respirator should be used.[9] A respiratory protection program that meets OSHA's 29 CFR 1910.134 and ANSI Z88.2 requirements or European Standard EN 149 must be followed.[9][13]

First Aid Measures

In the event of exposure, immediate action is critical. The following first aid procedures should be followed:

- Inhalation: Move the individual to fresh air immediately.[3][9] If breathing is difficult or has stopped, provide artificial respiration.[3] Seek immediate medical attention.[9]
- Skin Contact: Immediately wash the affected area with soap and plenty of water while removing all contaminated clothing and shoes.[9] Seek immediate medical attention.[9]
- Eye Contact: Immediately flush the eyes with plenty of water for at least 15 minutes, including under the eyelids.[9] Seek immediate medical attention.[9]
- Ingestion: Do NOT induce vomiting.[14] Rinse the mouth with water.[3] Never give anything by mouth to an unconscious person.[3] Seek immediate medical attention.[9]

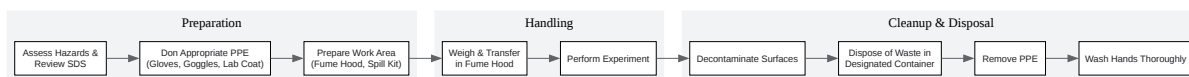
Fire Fighting Measures

Tetraphenyltin is combustible.

- Suitable Extinguishing Media: Use water spray, alcohol-resistant foam, dry chemical, or carbon dioxide.[3][9]
- Hazardous Combustion Products: Combustion may produce carbon monoxide, carbon dioxide, and tin oxides.[7][9]
- Protective Equipment for Firefighters: Firefighters should wear self-contained breathing apparatus (SCBA) and full protective gear.[9]

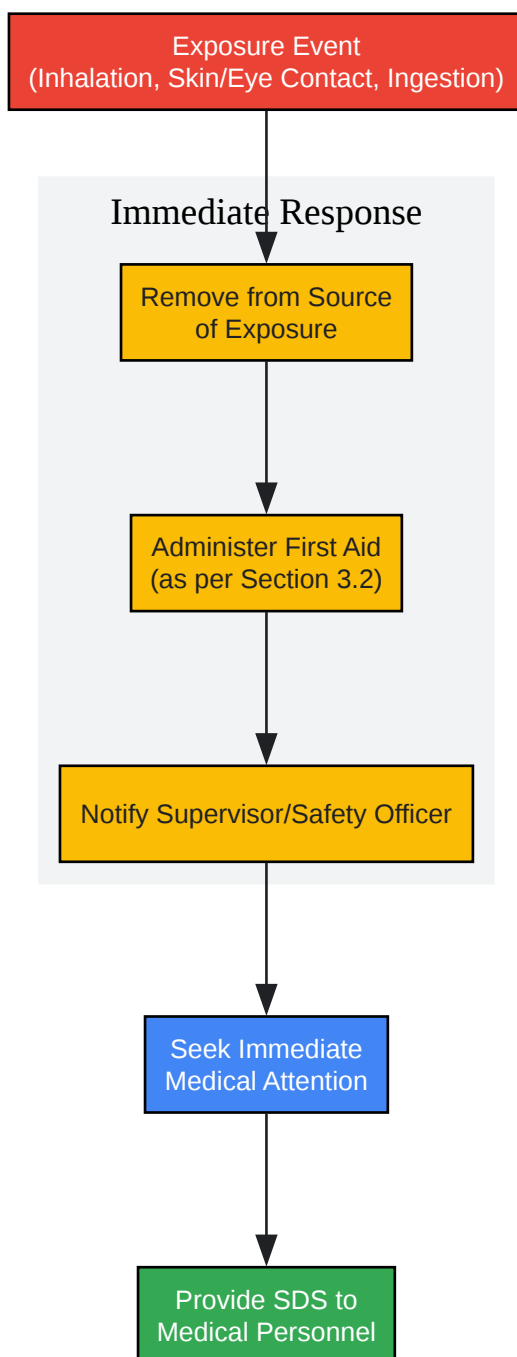
Visualized Workflows and Relationships

To further clarify safety procedures, the following diagrams illustrate key workflows and logical relationships for handling **Tetraphenyltin**.



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Caption: Workflow for the safe handling of **Tetraphenyltin** in a laboratory setting.



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Caption: Emergency response workflow for an exposure event involving **Tetraphenyltin**.

Storage and Disposal

- Storage: Store in a tightly closed container in a dry, cool, and well-ventilated place.[8][15]
Keep away from strong oxidizing agents and strong acids.[4][9] Protect from light.[8][9]

- Disposal: Waste material should be disposed of in accordance with all applicable federal, state, and local environmental regulations.[9] Chemical waste generators must determine whether a discarded chemical is classified as a hazardous waste.[9]

This guide provides a comprehensive overview of the health and safety information for **Tetraphenyltin**. It is imperative that all personnel handling this substance are thoroughly familiar with this information and adhere to all recommended safety procedures to ensure a safe laboratory environment.

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